Ivermectin Impurity K reference standard for sale

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Compound of Interest	
Compound Name:	*Ivermectin Impurity K*
CAS No.:	*74567-01-4*
Cat. No.:	*B601520*

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Application Note: Analytical Profiling and Quality Control of **Ivermectin Impurity K** Using High-Performance Liquid Chromatography

Executive Summary

Ivermectin is a potent, broad-spectrum antiparasitic macrocyclic lactone utilized extensively in both human and veterinary medicine. Ensuring the purity of Ivermectin active pharmaceutical ingredients (APIs) is a critical regulatory requirement. **Ivermectin Impurity K** (CAS: 74567-01-4), also known as 3,4-Dihydro Ivermectin, is a key process-related impurity and metabolite that must be rigorously monitored to comply with European Pharmacopoeia (EP) and United States Pharmacopeia (USP) monographs[1].

This application note provides a comprehensive, field-proven framework for utilizing the **Ivermectin Impurity K** reference standard in analytical method development, validation, and routine Quality Control (QC).

Chemical Profile & Mechanistic Significance

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Ivermectin is primarily a mixture of avermectin H2B1a and H2B1b. During fermentation, synthesis, or environmental degradation, several structurally related impurities emerge. Impurity K is chemically identified as (4R) and (4S)-5-O-Demethyl-3,4,22,23-tetrahydroavermectin A1[1].

Mechanistic Insight: The structural deviation in Impurity K—specifically the saturation at the 3,4-position and demethylation—alters its pharmacokinetic profile. Interestingly, literature suggests this specific metabolite exhibits distinct anti-inflammatory properties in mammalian models[2]. However, in the context of an antiparasitic formulation, its presence must be strictly quantified to ensure the therapeutic index and safety profile of the primary API remain uncompromised. Utilizing a highly pure reference standard is non-negotiable for establishing accurate relative response factors (RRF) during HPLC analysis.

Reference Standard Specifications

To establish a self-validating analytical system, the reference standard must possess high fidelity. Below are the definitive physicochemical parameters of the commercially available **Ivermectin Impurity K** reference standard[3].

Table 1: Physicochemical Properties of **Ivermectin Impurity K** Reference Standard

Parameter	Specification
Chemical Name	(4R) and (4S)-5-O-Demethyl-3,4,22,23-tetrahydroavermectin A1
Common Synonym	Ivermectin EP Impurity K; 3,4-Dihydro Ivermectin
CAS Registry Number	74567-01-4
Molecular Formula	$C_{48}H_{76}O_{14}$
Molecular Weight	877.13 g/mol
Purity (HPLC)	≥ 95.0% (Batch-specific CoA provided)
Intended Use	Analytical method validation, QC calibration, Impurity profiling

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Experimental Protocol: Stability-Indicating RP-HPLC Method

To accurately quantify Impurity K alongside the main Ivermectin peaks, a stability-indicating Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method is required.

Causality of Experimental Choices:

- Stationary Phase: A sub-3 µm or sub-4 µm C18 column (e.g., HALO C18, 2.7 µm[4] or Zorbax Extend-C18, 3.5 µm[5]) is selected to provide high theoretical plate counts. This is essential for resolving closely eluting macrocyclic lactone isomers.
- Mobile Phase: A gradient elution utilizing Water (Mobile Phase A) and an Acetonitrile/Methanol or Acetonitrile/Isopropanol mixture (Mobile Phase B) suppresses the ionization of the hydroxyl groups, ensuring sharp, symmetrical peaks[6].
- Detection: UV detection at 245 nm[5] to 254 nm[4] is optimal, as it aligns perfectly with the conjugated diene chromophore present in the avermectin macrolide ring.

Step-by-Step Methodology:

- Standard Preparation: Accurately weigh 1.0 mg of the **Ivermectin Impurity K** reference standard. Dissolve in 10 mL of diluent (Acetonitrile:Water, 50:50 v/v) to create a 100 µg/mL stock solution. Sonicate for 5 minutes to ensure complete dissolution.
- Sample Preparation: Weigh the Ivermectin API sample to achieve a target analytical concentration (e.g., 1.0 mg/mL) in the diluent.
- Spiking Study (For Validation): Spike the API sample with the Impurity K stock solution to achieve concentration levels ranging from 0.1% to 1.5% of the target API concentration.
- Chromatographic Setup:
  - Column: C18, 100 mm × 4.6 mm, 2.7 µm particle size.
  - Column Temperature: Maintained at 40 °C to 45 °C[6]. (Pro-Tip: Lower temperatures significantly increase mobile phase viscosity, leading to peak tailing and reduced

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resolution between Impurity K and the main API peak).

- Flow Rate: 1.0 to 1.5 mL/min.
- Wavelength: 254 nm.
- Injection Volume: 10 µL.

- Gradient Program: Initiate with 50% Mobile Phase B, ramping to 85% over 15 minutes, holding for 5 minutes, and returning to initial conditions. Total run time: ~25 minutes[6].
- System Suitability: Inject the standard mix. Ensure the resolution (Rs) between Ivermectin H2B1a and Impurity K is ≥ 1.5.

Method Validation & Data Presentation

Following ICH Q2(R1) guidelines, the method must be validated for specificity, linearity, accuracy, precision, and sensitivity (LOD/LOQ). Recent compendial advancements demonstrate that optimized RP-HPLC methods can achieve quantitation limits as low as 0.1% of the target concentration[6].

Table 2: Representative ICH Validation Parameters for Impurity K

Validation Parameter	Acceptance Criteria	Typical Observed Results
Specificity	No interference at Impurity K retention time	Pass (Resolution > 1.5)
Linearity Range	$R^2 > 0.999$	0.1 µg/mL to 5.0 µg/mL
Accuracy (Recovery)	90.0% - 110.0%	98.5% - 101.2%
Precision (%RSD)	≤ 2.0% for 6 replicate injections	0.8%
Limit of Detection (LOD)	S/N ratio ≥ 3:1	~0.03 µg/mL
Limit of Quantitation (LOQ)	S/N ratio ≥ 10:1	~0.10 µg/mL

Visualization: Analytical Workflow

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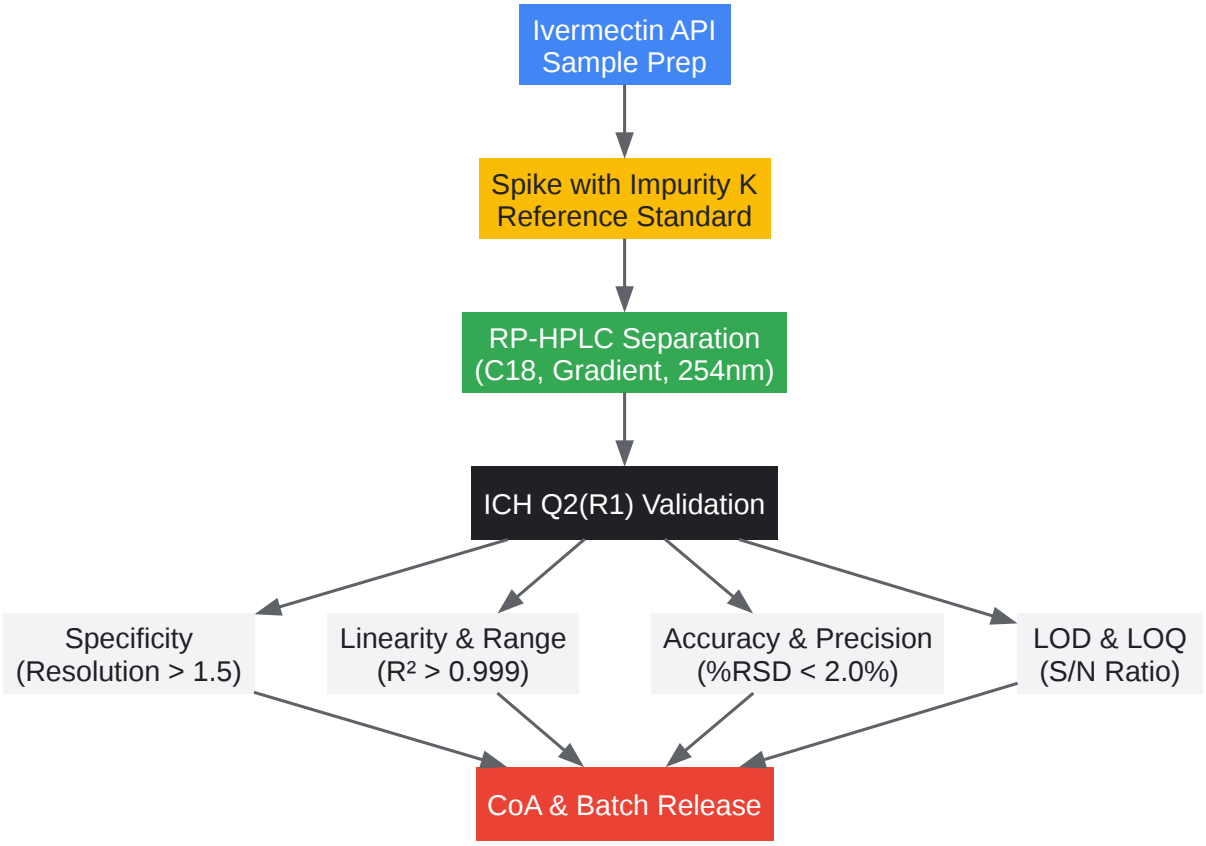
Below is the logical workflow for the integration of the Impurity K reference standard into a pharmaceutical method validation environment.



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HPLC Method Development and ICH Validation Workflow for **Ivermectin Impurity K**.

Procurement and Application

For laboratories engaged in formulation studies, stability testing, and routine batch release, sourcing a pharmacopeia-traceable reference standard is paramount. The **Ivermectin Impurity K** standard is supplied with a comprehensive Certificate of Analysis (CoA), ensuring batch-to-batch reproducibility and compliance with global regulatory norms[1].

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References

- Title: Development and Validation of a Stability-Indicating Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)
- Title: Development and Validation of a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)
- Title: Assay of Ivermectin Including Determination and Identification of Its Related Substances in Ivermectin Injectable Product by a Stability-Indicating RP-HPLC Method Source: ResearchGate URL
- Title: **Ivermectin Impurity K** - CAS - 74567-01-4 Source: Axios Research URL
- Title: **Ivermectin Impurity K** : Pharmaceutical Reference Standard Source: SRIRAMCHEM URL
- Title: CAS: 74567-01-4 - **Ivermectin Impurity K** Source: CymitQuimica URL

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- 4. Development and Validation of a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) Method for Identification, Assay and Estimation of Related Substances of Ivermectin in Bulk Drug Batches of Ivermectin Drug Substance - PubMed [pubmed.ncbi.nlm.nih.gov]
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